

Leucocianidol efficacy comparison in different cell lines

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Compound Focus: Leucocianidol

CAS No.: 93527-39-0

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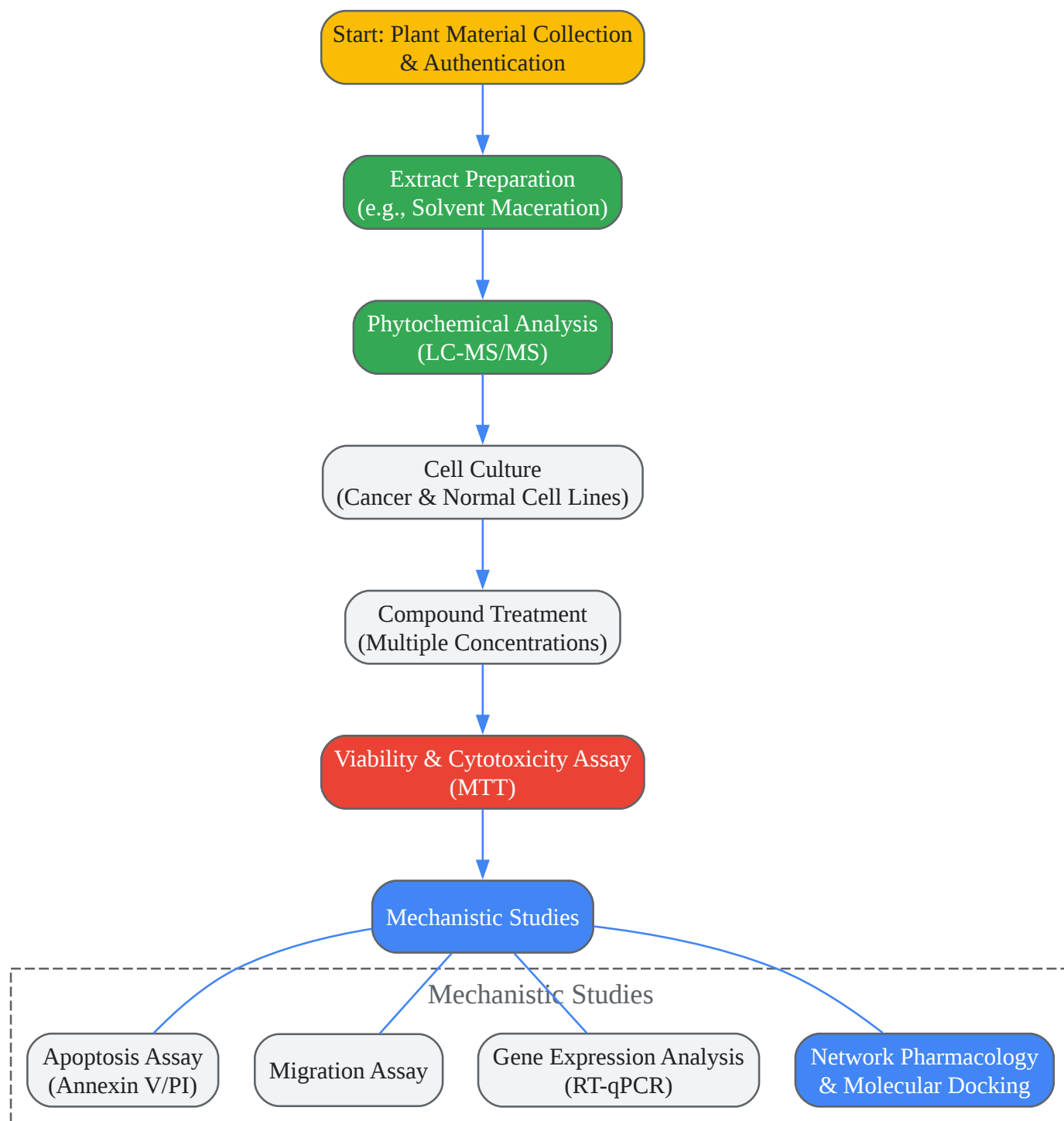
Anticancer Profiles of Selected Natural Compounds

Compound / Extract	Plant Source	Tested Cell Lines (Cancer Type)	Key Efficacy Findings	Proposed Mechanisms	Experimental Methods Cited
Cranberry Extract [1]	<i>Vaccinium macrocarpon</i> (Cranberry)	KB (Oral), L929 (Normal Fibroblast)	IC50 of 3.564 µg/ml in KB cells; higher viability in normal fibroblasts [1].	Antiproliferative effect [1].	MTT viability assay [1].
P. dulce Seed Extract [2]	<i>Pithecellobium dulce</i>	LoVo (Colorectal), MCF7 (Breast), A549 (Lung), HUVEC (Normal Endothelial)	Induced apoptosis & cell cycle arrest in LoVo cells; upregulation of BAX and P53 [2].	Reduced migration; suppression of MMP2, MMP9, IL-8 genes [2].	MTT assay; Annexin V/PI apoptosis detection; gene expression analysis [2].

Compound / Extract	Plant Source	Tested Cell Lines (Cancer Type)	Key Efficacy Findings	Proposed Mechanisms	Experimental Methods Cited
Kaempferol [3]	<i>Cyperus rotundus</i>	Chondrocytes (Inflammatory model for Osteoarthritis)	Weakened IL-1 β effects on viability, apoptosis, and inflammation [3].	Multiple targets predicted (AKT1, IL1B, STAT3); good binding affinity in silico [3].	Network pharmacology; molecular docking; in vitro validation [3].
Curcumin, Resveratrol, etc. [4]	Various (e.g., Turmeric, Grapes)	Rhabdomyosarcoma, Sarcoma (Muscle-derived cancers)	Inhibited NF- κ B signaling pathway [4].	Inhibition of IKK complex activation and NF- κ B translocation [4].	Primarily review-based; mechanisms summarized from existing literature [4].

Common Experimental Workflows

The studies referenced employed standard, rigorous methodologies for evaluating compound efficacy. The diagram below outlines the typical workflow for the in vitro experiments mentioned in the table [2] [1] [3].



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